

Application Note: Quantification of Intracellular dTTP Levels using a Validated HPLC-Based Method

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Compound of Interest

Compound Name: *Deoxythymidine triphosphate*

Cat. No.: *B1580513*

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Abstract

The accurate measurement of intracellular **deoxythymidine triphosphate** (dTTP) levels is crucial for understanding DNA synthesis and repair mechanisms. Perturbations in the intracellular nucleotide pool are associated with the cytotoxicity of antiviral drugs and mutagens. This application note provides a detailed protocol for the quantification of intracellular dTTP in peripheral blood mononuclear cells (PBMCs) and other cell types using a robust ion-paired reverse-phase high-performance liquid chromatography (HPLC) method with UV detection. The described method includes protocols for cell harvesting, nucleotide extraction, and sample purification, ensuring high sensitivity and reproducibility.

Introduction

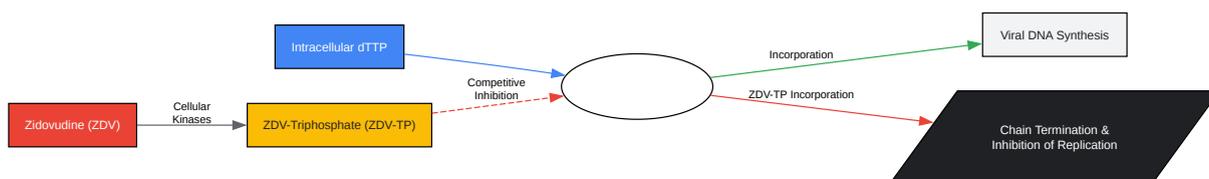
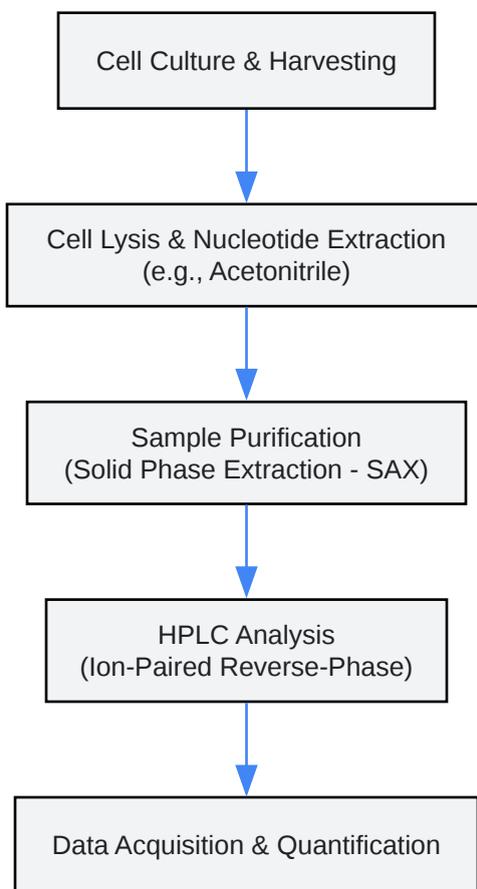
Deoxyribonucleoside triphosphates (dNTPs) are the fundamental building blocks for DNA replication and repair. The cellular concentration of these precursors is tightly regulated to ensure the fidelity of DNA synthesis. Imbalances in the dNTP pool can lead to increased mutation rates and have been implicated in various disease states. Furthermore, many antiviral and anticancer therapies, such as the HIV inhibitor Zidovudine (ZDV), target nucleotide metabolism. ZDV, a nucleoside analog, competes with dTTP for incorporation into viral DNA by reverse transcriptase. Therefore, a high intracellular ratio of the drug's triphosphate form to

dTTP is often necessary for its therapeutic efficacy. This makes the precise quantification of intracellular dTTP pools a critical aspect of drug development and cellular biology research.

While methods like HPLC coupled with mass spectrometry (HPLC-MS/MS) offer high sensitivity, HPLC with UV detection remains a widely accessible, reliable, and cost-effective technique for this application.[1] The method presented here is optimized for the analysis of dTTP in limited cell numbers, a common constraint in clinical and research settings.

Experimental Workflow

The overall experimental workflow for the quantification of intracellular dTTP is depicted below.



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References

- 1. Fast and sensitive HPLC-MS/MS method for direct quantification of intracellular deoxyribonucleoside triphosphates from tissue and cells - PMC [pmc.ncbi.nlm.nih.gov]
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